

Proper Disposal of BLT-1: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BLT-1

Cat. No.: B7783320

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Ensuring the safe and environmentally responsible disposal of chemical reagents is a critical component of laboratory safety and operational excellence. This guide provides essential information and step-by-step procedures for the proper disposal of **BLT-1**, a specific inhibitor of the SR-BI mediated lipid transfer. Adherence to these protocols is vital to mitigate risks to personnel and the environment.

Hazard and Safety Overview

BLT-1 (CAS No. 321673-30-7) is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative to prevent its release into the environment. All disposal procedures must comply with local, state, and federal regulations for hazardous waste.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and identifying information for **BLT-1**.

Property	Value	Source
CAS Number	321673-30-7	[1]
Molecular Formula	C ₁₂ H ₂₃ N ₃ S	[1]
Molecular Weight	241.396 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	[1]

Experimental Protocol: BLT-1 Disposal Procedure

This protocol outlines the necessary steps for the safe disposal of **BLT-1** from a laboratory setting.

1.0 Personal Protective Equipment (PPE)

Before handling **BLT-1**, ensure appropriate PPE is worn, including:

- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- Impervious laboratory coat or clothing[\[1\]](#)

2.0 Waste Segregation and Collection

- Solid Waste:
 - Collect all solid **BLT-1** waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a designated, clearly labeled, and sealed hazardous waste container.

- The container should be made of a material compatible with the chemical.
- Liquid Waste:
 - Collect solutions containing **BLT-1** in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Avoid mixing with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name "**BLT-1**," the CAS number (321673-30-7), and the associated hazards (Harmful, Toxic to Aquatic Life).

3.0 Spill Management

In the event of a spill, collect the spillage to prevent it from entering drains or waterways[1].

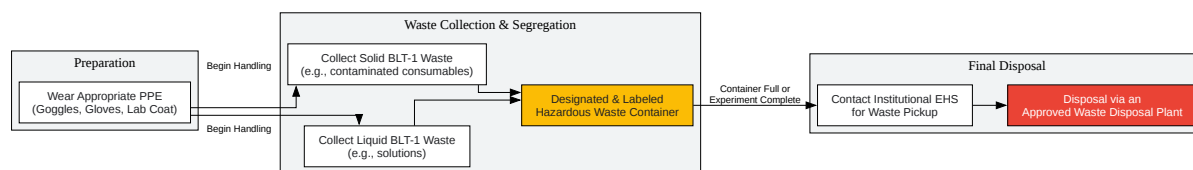
- For solid spills, carefully sweep or vacuum the material into the designated hazardous waste container.
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.

4.0 Final Disposal

- The primary disposal method for **BLT-1** is through an approved waste disposal plant[1].
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste container.
- Do not dispose of **BLT-1** down the drain or in regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **BLT-1**.



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Caption: Logical workflow for the proper disposal of **BLT-1**.

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References

- 1. BLT-1|321673-30-7|MSDS [dcchemicals.com]
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